

The Chemical Profile of Kahweofuran: A Technical Guide

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Compound of Interest

Compound Name: *Kahweofuran*

Cat. No.: *B1581755*

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Abstract

Kahweofuran, a volatile sulfur-containing heterocyclic organic compound, is a significant contributor to the characteristic aroma of roasted coffee. This technical guide provides a comprehensive overview of the chemical classification, physicochemical properties, and analytical and synthetic methodologies related to **Kahweofuran**. It is intended to serve as a foundational resource for researchers, scientists, and drug development professionals interested in the chemistry and potential applications of this intriguing natural product. While direct evidence of its engagement in specific signaling pathways remains to be elucidated, this guide also explores the plausible metabolic fate of **Kahweofuran** based on the known biotransformation of related furan and aryl thioether compounds.

Chemical Classification and Nomenclature

Kahweofuran, with the IUPAC name 6-methyl-2,3-dihydrothieno[2,3-c]furan, is a bicyclic aromatic compound.^[1] Its structure features a furan ring fused to a thiophene ring. Based on its functional groups, **Kahweofuran** is classified as an aryl thioether.^[2] This classification is due to the presence of a thioether group where the sulfur atom is bonded to an aromatic ring system.

Table 1: Chemical Identification of **Kahweofuran**

Identifier	Value
IUPAC Name	6-methyl-2,3-dihydrothieno[2,3-c]furan[1]
Molecular Formula	C ₇ H ₈ OS[1]
CAS Number	26693-24-3[1]
Synonyms	2,3-Dihydro-6-methylthieno[2,3-c]furan, Thieno[2,3-c]furan, 2,3-dihydro-6-methyl-

Physicochemical and Spectroscopic Data

The physicochemical properties of **Kahweofuran** are crucial for understanding its behavior in various systems. While experimentally determined data is limited in the public domain, several predicted properties provide valuable insights.

Table 2: Physicochemical Properties of **Kahweofuran** (Predicted)

Property	Value	Source
Molecular Weight	140.20 g/mol	PubChem
logP	1.9	XLogP3
Water Solubility	1.35 g/L	ALOGPS
Boiling Point	235.6 °C at 760 mmHg	EPISuite
Vapor Pressure	0.04 mmHg at 25 °C	EPISuite

Spectroscopic Data:

Detailed experimental spectroscopic data for **Kahweofuran** is not readily available in consolidated form. However, analysis of coffee volatiles by Gas Chromatography-Mass Spectrometry (GC-MS) has been instrumental in its identification. The mass spectrum of **Kahweofuran** would be expected to show a molecular ion peak (M⁺) at m/z 140, corresponding to its molecular weight. Fragmentation patterns would likely involve the loss of fragments such as CH₃, CO, and cleavage of the dihydrothiophene ring. Nuclear Magnetic Resonance (NMR) spectroscopy would provide detailed structural information, with expected

signals in the aromatic region for the furan proton and in the aliphatic region for the methyl and dihydrothiophene protons. Infrared (IR) spectroscopy would show characteristic absorption bands for C-H, C-O, and C-S bonds within the molecule.

Occurrence and Sensory Properties

Kahweofuran is a key aroma compound found in roasted coffee, contributing to its characteristic roasty and sulfurous notes.^{[3][4][5]} The concentration of **Kahweofuran** in coffee is influenced by the bean origin, roasting conditions, and brewing method. Sulfur-containing compounds, although present in trace amounts, have a significant impact on the overall flavor profile of coffee due to their low odor thresholds.^{[3][4][5][6]}

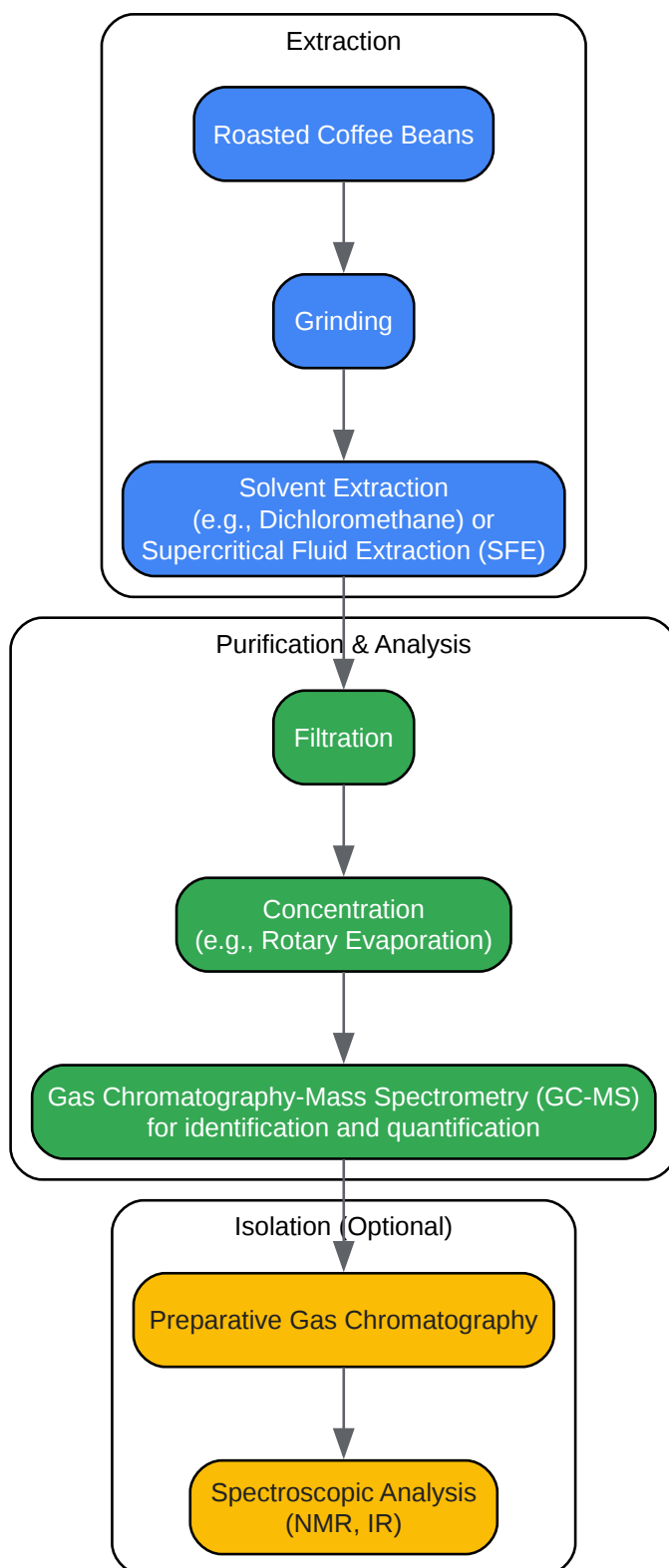
Table 3: Sensory Profile of **Kahweofuran**

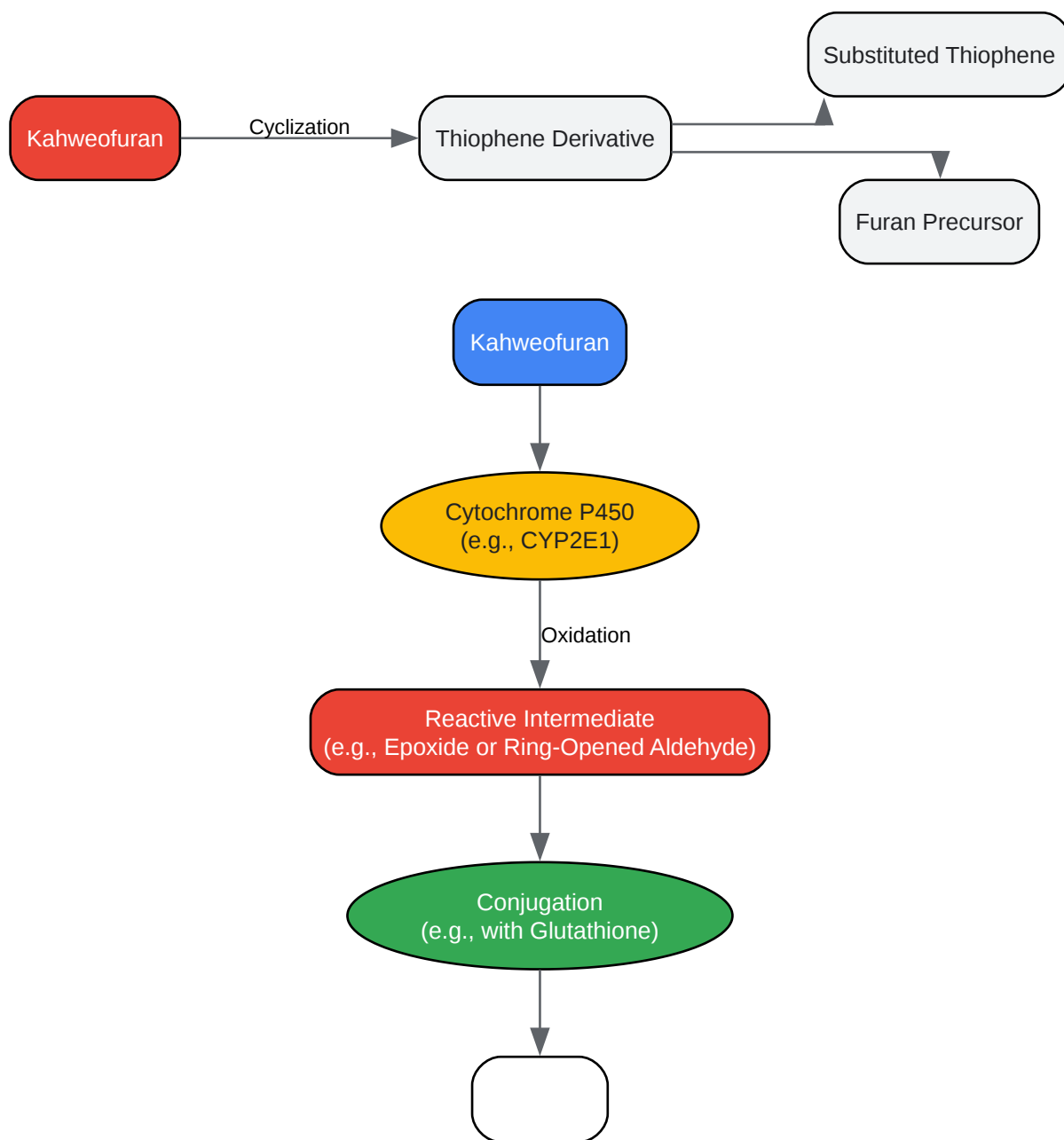
Attribute	Description
Odor	Roasted, sulfurous, coffee-like
Flavor Contribution	Enhances the overall roasty and savory notes of coffee

Experimental Protocols

Isolation of Kahweofuran from Coffee Beans (General Workflow)

A specific, detailed protocol for the isolation of pure **Kahweofuran** is not readily available. However, a general workflow for the extraction and analysis of volatile compounds from coffee can be adapted.





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